

# Health and Safety Profile: 5,5'-Methylenebis(2-aminophenol) - A Technical Guide

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## Compound of Interest

Compound Name: 5,5'-Methylenebis(2-aminophenol)

Cat. No.: B1607468

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Disclaimer: This document provides a summary of available health and safety information for **5,5'-Methylenebis(2-aminophenol)**. It is intended for use by qualified individuals trained in handling hazardous chemicals. A specific Safety Data Sheet (SDS) with comprehensive toxicological data for **5,5'-Methylenebis(2-aminophenol)** (CAS No: 22428-30-4) was not publicly available at the time of this writing. The information presented herein is a compilation from various sources, including data on the related compound 2-aminophenol, and should be used with caution as a preliminary guide. Users are strongly advised to consult a certified safety professional and conduct a thorough risk assessment before handling this chemical.

## Chemical and Physical Properties

**5,5'-Methylenebis(2-aminophenol)** is a solid organic compound.<sup>[1]</sup> Limited information is available regarding its specific physical and chemical properties. The following table summarizes the available data.

Property	Value	Source
CAS Number	22428-30-4	[1]
Molecular Formula	C <sub>13</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	230.26 g/mol	[1]
Appearance	White solid	[1]
Storage	Store at < -15°C in a well-closed container.	[1]

## Hazard Identification and Classification

A specific Globally Harmonized System (GHS) classification for **5,5'-Methylenebis(2-aminophenol)** is not readily available. However, based on the structure, which contains aminophenol moieties, potential hazards can be inferred from the classification of the related compound, 2-aminophenol. It is crucial to handle **5,5'-Methylenebis(2-aminophenol)** with the assumption that it may possess similar hazards.

The GHS classification for 2-aminophenol is as follows:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2] [3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[2][3]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.[2]

Warning: Based on the data for 2-aminophenol, **5,5'-Methylenebis(2-aminophenol)** should be treated as a substance that is harmful if swallowed or inhaled and is a suspected mutagen.

## Toxicological Information

Detailed toxicological studies, such as the determination of LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **5,5'-Methylenebis(2-aminophenol)** are not available in the public domain. Research into the toxicity of aromatic amines and phenols suggests that this class of compounds can have various adverse health effects.<sup>[4]</sup>

## Experimental Protocols

Specific experimental protocols for the safety assessment of **5,5'-Methylenebis(2-aminophenol)** were not found. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for the toxicological evaluation of chemical substances. These include:

- Acute Oral Toxicity: OECD Test Guideline 423 (Acute Toxic Class Method)
- Acute Inhalation Toxicity: OECD Test Guideline 403 (Acute Inhalation Toxicity)
- Mutagenicity: OECD Test Guideline 471 (Bacterial Reverse Mutation Test - Ames test)
- Skin Sensitization: OECD Test Guideline 429 (Skin Sensitisation: Local Lymph Node Assay)
- Eye Irritation: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

Researchers planning to conduct safety evaluations on **5,5'-Methylenebis(2-aminophenol)** should refer to these and other relevant OECD guidelines for detailed methodologies.

## Handling, Storage, and Disposal

### Handling

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.<sup>[5]</sup>
- Avoid contact with skin and eyes.<sup>[5]</sup>
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[5]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[2]</sup>

- Wash hands thoroughly after handling.[2]

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.[1]
- Recommended storage temperature is below -15°C.[1]
- Store away from incompatible materials such as strong oxidizing agents.

## Disposal

- Dispose of waste in accordance with local, regional, and national regulations.
- Do not allow to enter drains or waterways.
- Contaminated packaging should be treated as the chemical itself.

## First Aid Measures

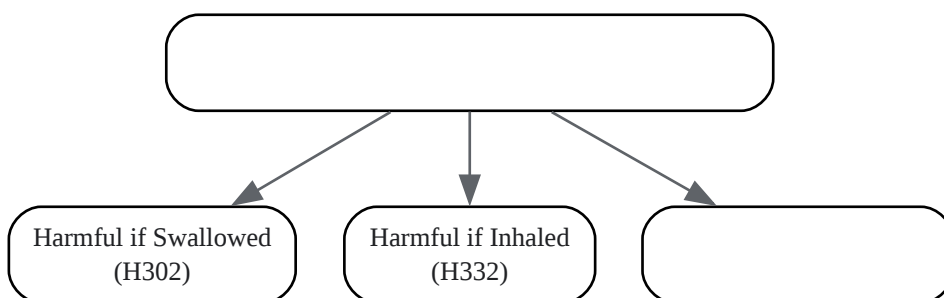
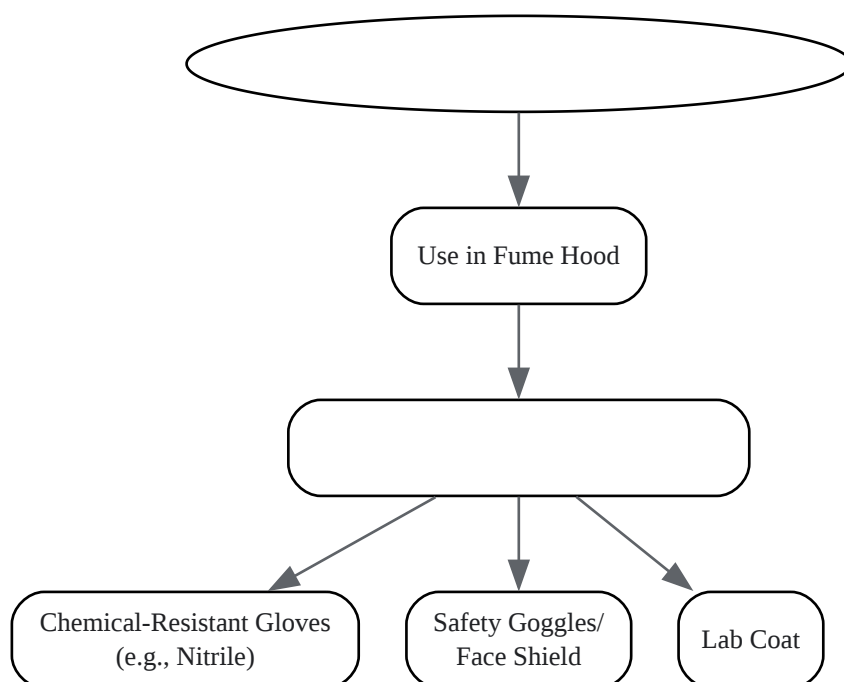
In case of exposure, follow these first aid measures and seek immediate medical attention:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[5]
- In case of skin contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[5]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.[5]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[5]

## Visualizations

The following diagrams provide a visual representation of key safety information.

5,5'-Methylenebis(2-aminophenol)

 $C_{13}H_{14}N_2O_2$ [Click to download full resolution via product page](#)*Chemical Formula of 5,5'-Methylenebis(2-aminophenol).*[Click to download full resolution via product page](#)*Inferred Hazard Summary.*

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*Recommended Personal Protective Equipment (PPE) Workflow.*

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